

In-Depth Technical Guide to the Health and Safety of Handling Copper Arsenide

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Compound of Interest		
Compound Name:	COPPER(II)ARSENIDE	
Cat. No.:	B1173409	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for handling copper arsenide (Cu₃As), a crystalline solid utilized in semiconductor and photo-optic applications.[1] Given its classification as a toxic substance, stringent adherence to safety protocols is imperative to mitigate potential risks. This document outlines the hazards, exposure limits, handling procedures, and emergency responses associated with copper arsenide.

Hazard Identification and Classification

Copper arsenide (CAS Number: 12005-75-3) is classified as a hazardous substance.[2] The primary hazards are associated with its arsenic content, which is a known toxic and carcinogenic element.[1]

GHS Hazard Classification:[2]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.



Hazard Statements:[2]

• H302: Harmful if swallowed.

• H315: Causes skin irritation.

H319: Causes serious eye irritation.

• H335: May cause respiratory irritation.

Physical and Chemical Properties

Understanding the physical and chemical properties of copper arsenide is crucial for safe handling and storage.

Property	Value	Reference
Chemical Formula	Cu₃As	[3][4]
Molecular Weight	265.56 g/mol	[3][4]
Appearance	Crystalline solid, black powder or lump	[1][5]
Melting Point	685 °C (decomposes)	[1][5][6]
Solubility	Insoluble in water	[2]
Crystal Structure	Hexagonal at room temperature	[3]

Occupational Exposure Limits

Currently, there are no specific occupational exposure limits established for copper arsenide. Therefore, the exposure limits for inorganic arsenic and copper compounds are applied.



Substance	Regulatory Agency	Exposure Limit (8- hour TWA)	Reference
Inorganic Arsenic Compounds (as As)	OSHA (PEL)	0.01 mg/m ³	
ACGIH (TLV)	0.01 mg/m ³		
Inorganic Arsenic Compounds (as As)	NIOSH (REL)	0.002 mg/m³ (15- minute ceiling)	
Copper Fume (as Cu)	OSHA (PEL)	0.1 mg/m³	•
NIOSH (REL)	0.1 mg/m³ (10-hour TWA)		
ACGIH (TLV)	0.2 mg/m ³	_	

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value;

REL: Recommended Exposure Limit.

Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory to ensure the safety of all personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented.

- Eye and Face Protection: Chemical safety goggles and a face shield are required where there is a risk of splashing or dust generation.[2]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before each use and disposed of properly.[2]
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or tasks with a higher risk of exposure, a full chemical suit may be necessary.[2]



Respiratory Protection: In case of insufficient ventilation or when airborne concentrations
may exceed exposure limits, a NIOSH-approved respirator with appropriate cartridges for
arsenic and copper dust and fumes must be used.[2]

Spill Cleanup Protocol

In the event of a spill, the following steps must be taken:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spread of the spilled material. Do not allow it to enter drains or waterways.[2]
- Cleanup:
 - Wear appropriate PPE as outlined in section 4.1.
 - For solid spills, carefully sweep or scoop the material into a designated, labeled waste container. Avoid generating dust.[2]
 - For liquid spills, absorb the material with an inert absorbent material and place it in a designated, labeled waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable cleaning agent.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[2]

Disposal Protocol

All copper arsenide waste is considered hazardous.

- Collection: Collect all waste in clearly labeled, sealed containers.
- Storage: Store waste in a designated, secure area away from incompatible materials.

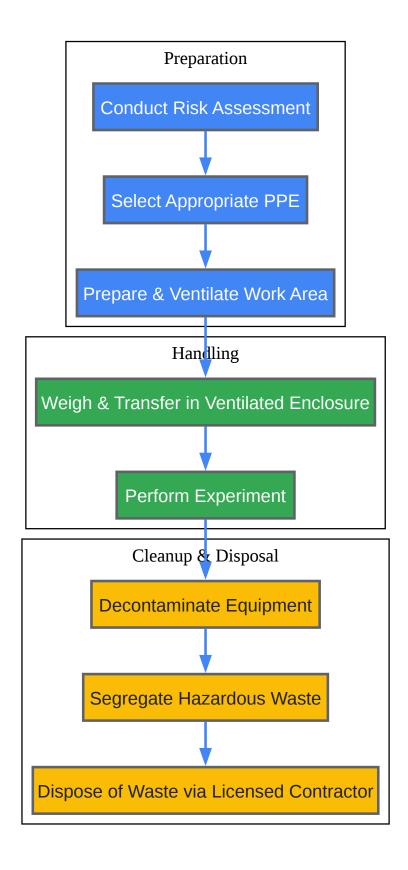


• Disposal: Arrange for disposal by a licensed hazardous waste disposal company.[2] Do not attempt to dispose of copper arsenide in the regular trash or down the drain.

Signaling Pathways and Workflows

The following diagrams illustrate key workflows for the safe handling of and emergency response to copper arsenide.

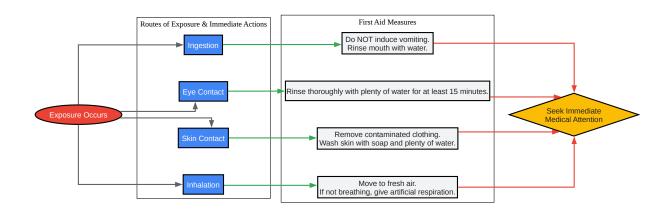




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Caption: Workflow for the safe handling of copper arsenide.





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Caption: Emergency first aid procedures for copper arsenide exposure.

First Aid Measures

Immediate medical attention is crucial in all cases of exposure.

- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Seek medical attention.[2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]



 Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

Storage and Incompatibility

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Incompatibilities: Keep away from strong acids and oxidizing agents.

Toxicological Information

The toxicological properties of copper arsenide have not been thoroughly investigated.[2] However, based on its components, it is expected to be toxic. Arsenic compounds are known human carcinogens.[2] Exposure can lead to both acute and chronic health effects, including irritation of the skin, eyes, and respiratory tract, as well as systemic effects on the nervous system, liver, and kidneys.

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